

# An In-depth Technical Guide on Bis(tricyclohexylphosphine)nickel(II) Chloride

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## Compound of Interest

Compound Name: *Bis(tricyclohexylphosphine)nickel(I) chloride*

Cat. No.: *B1353609*

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## Core Compound Summary

**Bis(tricyclohexylphosphine)nickel(II) chloride**, with the chemical formula  $C_{36}H_{66}Cl_2NiP_2$ , is a coordination compound where a central nickel atom in the +2 oxidation state is bonded to two tricyclohexylphosphine ( $PCy_3$ ) ligands and two chloride ions.<sup>[1]</sup> The bulky and electron-donating tricyclohexylphosphine ligands play a crucial role in the stability and reactivity of the complex, providing significant steric hindrance around the nickel center.<sup>[1]</sup> This air-stable, dark red-purple crystalline solid is a versatile and widely used catalyst in organic synthesis.<sup>[2][3]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **bis(tricyclohexylphosphine)nickel(II) chloride** is presented below.

Property	Value	Reference
Molecular Formula	$\text{C}_{36}\text{H}_{66}\text{Cl}_2\text{NiP}_2$	[1][4]
Molecular Weight	690.46 g/mol	[2][4]
CAS Number	19999-87-2	[2][4]
Appearance	Dark red-purple crystals or powder	[2][3]
Melting Point	284 °C	[2][4]
Purity	Typically $\geq 97\%$	[4]

## Synthesis

### Experimental Protocol: Synthesis of Bis(tricyclohexylphosphine)nickel(II) Chloride

A common method for the preparation of **bis(tricyclohexylphosphine)nickel(II) chloride** involves the reaction of a nickel(II) salt with tricyclohexylphosphine in a suitable solvent.[5][6] The following protocol is a representative example:

#### Materials:

- Nickel(II) chloride hexahydrate ( $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Tricyclohexylphosphine ( $\text{PCy}_3$ )
- Anhydrous Ethanol
- Anhydrous Isopropanol

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve tricyclohexylphosphine (2 molar equivalents) in isopropanol and bring the solution to a gentle reflux to ensure complete dissolution.

- In a separate flask, dissolve nickel(II) chloride hexahydrate (1 molar equivalent) in a minimal amount of warm ethanol.
- Carefully add the warm nickel chloride solution to the refluxing tricyclohexylphosphine solution.
- Continue to reflux the resulting mixture for approximately 10-20 minutes.
- Allow the reaction mixture to cool to room temperature, during which the product will precipitate.
- Collect the solid product by filtration.
- Wash the isolated solid with cold ethanol followed by diethyl ether to remove any unreacted starting materials and impurities.
- Dry the final product under vacuum to yield **bis(tricyclohexylphosphine)nickel(II) chloride** as a crystalline solid.

This procedure can be adapted from similar syntheses of phosphine-nickel complexes.<sup>[7][8]</sup>

## Key Applications in Catalysis

**Bis(tricyclohexylphosphine)nickel(II) chloride** is a highly effective catalyst for a variety of organic transformations. Its utility stems from the ability of the nickel center to participate in redox reactions, while the phosphine ligands modulate its electronic properties and stabilize the metallic core.<sup>[1]</sup>

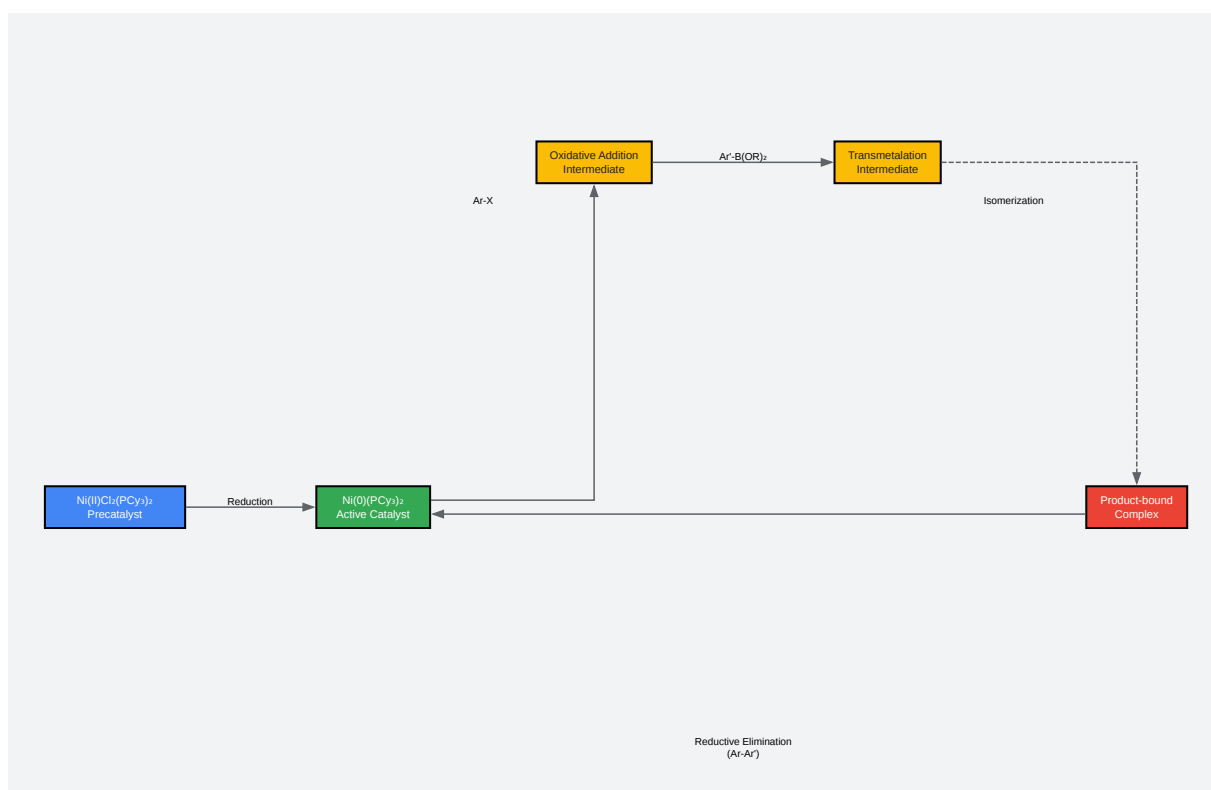
Major Catalytic Applications Include:

- **Cross-Coupling Reactions:** It is extensively used in Suzuki-Miyaura and Kumada coupling reactions to form carbon-carbon bonds.<sup>[4][9]</sup> These reactions are fundamental in the synthesis of biaryls and other complex organic molecules.
- **Arylation Reactions:** The complex catalyzes the arylation of various substrates.<sup>[9]</sup>
- **Olefin Dimerization:** It is an effective catalyst for the dimerization of olefins.<sup>[4][9]</sup>

- Dehydrobrominative Polycondensation: This catalyst is employed in polymerization reactions.[4][9]
- C-F and C-O Bond Activation: It has shown utility in challenging catalytic reactions such as the borylation of aryl fluorides and the Suzuki-Miyaura coupling of phenols via C-O bond activation.[9]

## Catalytic Cycle Workflow

The following diagram illustrates a generalized catalytic cycle for a nickel-catalyzed cross-coupling reaction, such as the Suzuki-Miyaura coupling, where  $\text{NiCl}_2(\text{PCy}_3)_2$  serves as the precatalyst. The cycle typically involves oxidative addition, transmetalation, and reductive elimination steps.



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Caption: Generalized catalytic cycle for a Suzuki-Miyaura cross-coupling reaction.

## Safety and Handling

**Bis(tricyclohexylphosphine)nickel(II) chloride** is harmful if swallowed and may cause an allergic skin reaction.[10][11] It is also suspected of causing cancer and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[10][11]

Precautionary Measures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5][11]
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[5]
- Use in a well-ventilated area or with respiratory protection to avoid inhaling the powder.[11]
- Wash hands thoroughly after handling.[11]
- In case of accidental contact or if you feel unwell, seek immediate medical attention.[5]

This material and its container must be disposed of as hazardous waste.[5]

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